

# Notoginsenoside FP2: A Technical Guide on its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Notoginsenoside FP2

Cat. No.: B10818010

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## Abstract

**Notoginsenoside FP2** is a dammarane-type bisdesmoside saponin isolated from the fruit pedicels of *Panax notoginseng*. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and potential therapeutic applications, with a focus on its cardiovascular effects. Detailed experimental protocols for isolation and characterization, alongside an exploration of its potential mechanism of action involving the PI3K/Akt/mTOR signaling pathway, are presented. This document aims to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and the development of novel therapeutics.

## Chemical Structure and Physicochemical Properties

**Notoginsenoside FP2** is a complex glycoside with a dammarane-type triterpenoid aglycone. Its chemical structure has been elucidated through extensive spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Notoginsenoside FP2**

Property	Value	Source
Molecular Formula	C <sub>58</sub> H <sub>98</sub> O <sub>26</sub>	--INVALID-LINK--
Molecular Weight	1211.4 g/mol	--INVALID-LINK--
IUPAC Name	(2R,3S,4S,5R,6S)-2- [[[(2R,3R,4R,5S)-3,4-dihydroxy- 5-(hydroxymethyl)oxolan-2- yl]oxymethyl]-6-[(2S)-2- [(3S,5R,8R,9R,10R,12R,13R,1 4R,17S)-3- [(2R,3R,4S,5S,6R)-3- [(2S,3R,4S,5S,6R)-4,5- dihydroxy-6-(hydroxymethyl)-3- [(2S,3R,4S,5R)-3,4,5- trihydroxyoxan-2-yl]oxyoxan-2- yl]oxy-4,5-dihydroxy-6- (hydroxymethyl)oxan-2-yl]oxy- 12-hydroxy-4,4,8,10,14- pentamethyl- 2,3,5,6,7,9,11,12,13,15,16,17- dodecahydro-1H- cyclopenta[a]phenanthren-17- yl]-6-methylhept-5-en-2- yl]oxyoxane-3,4,5-triol	--INVALID-LINK--
Appearance	White to off-white solid	Generic Material Property
Solubility	Soluble in DMSO (100 mg/mL with sonication) and water (5 mg/mL with sonication)	--INVALID-LINK--
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year	--INVALID-LINK--

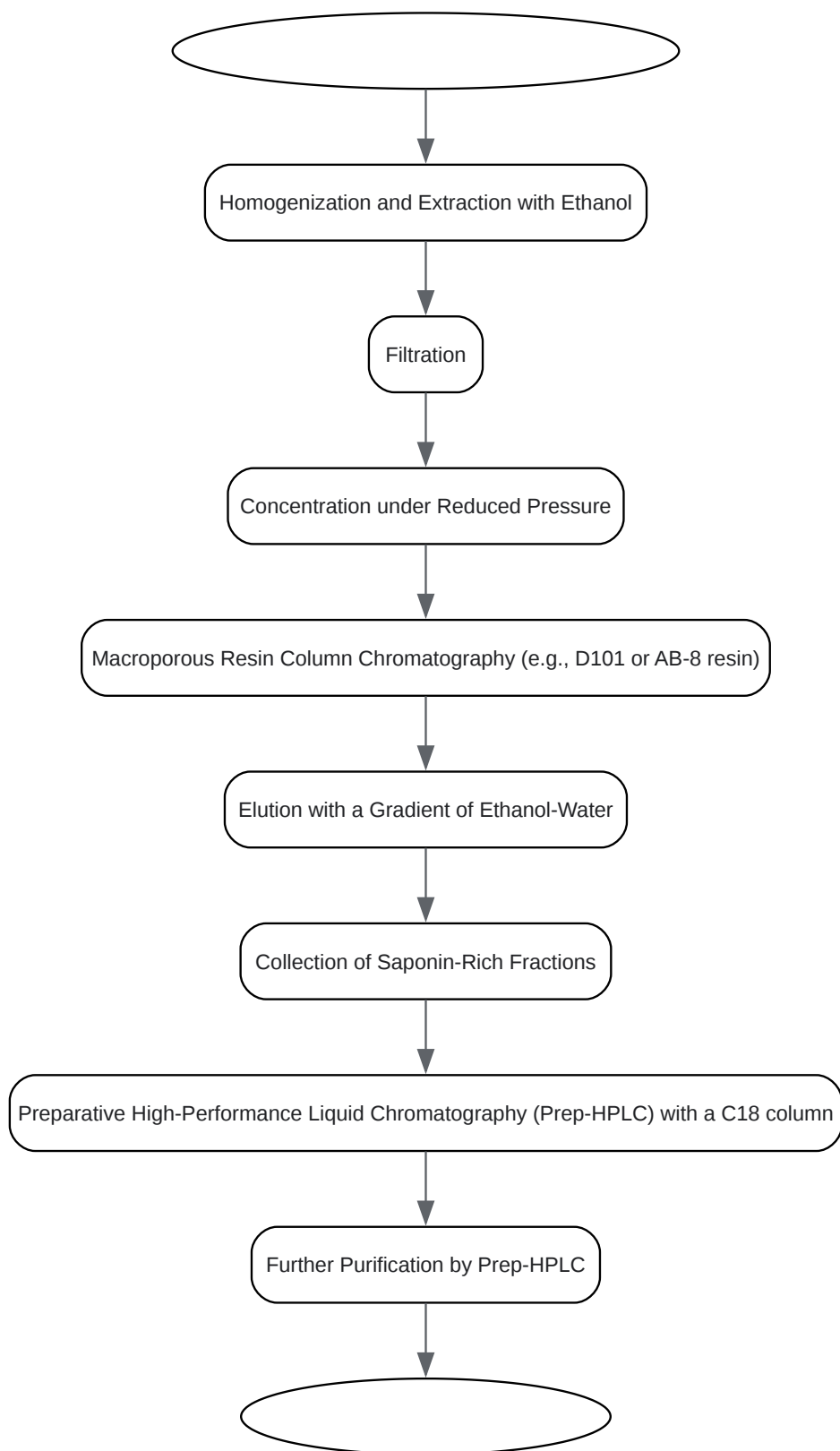
Table 2: Spectroscopic Data of **Notoginsenoside FP2** (Predicted and from Related Compounds)

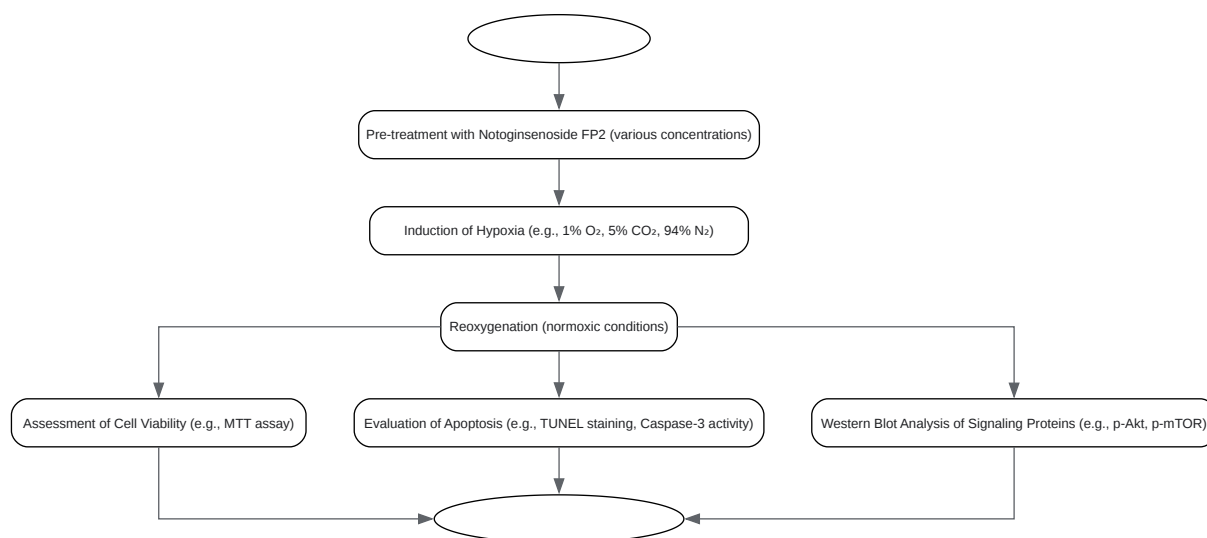
<sup>1</sup> H NMR (Pyridine-d <sub>5</sub> )	<sup>13</sup> C NMR (Pyridine-d <sub>5</sub> )
Note: Specific <sup>1</sup> H and <sup>13</sup> C NMR data for Notoginsenoside FP2 are not publicly available. The structural elucidation relies on comparison with spectral data of similar notoginsenosides.	Note: Specific <sup>1</sup> H and <sup>13</sup> C NMR data for Notoginsenoside FP2 are not publicly available. The structural elucidation relies on comparison with spectral data of similar notoginsenosides.

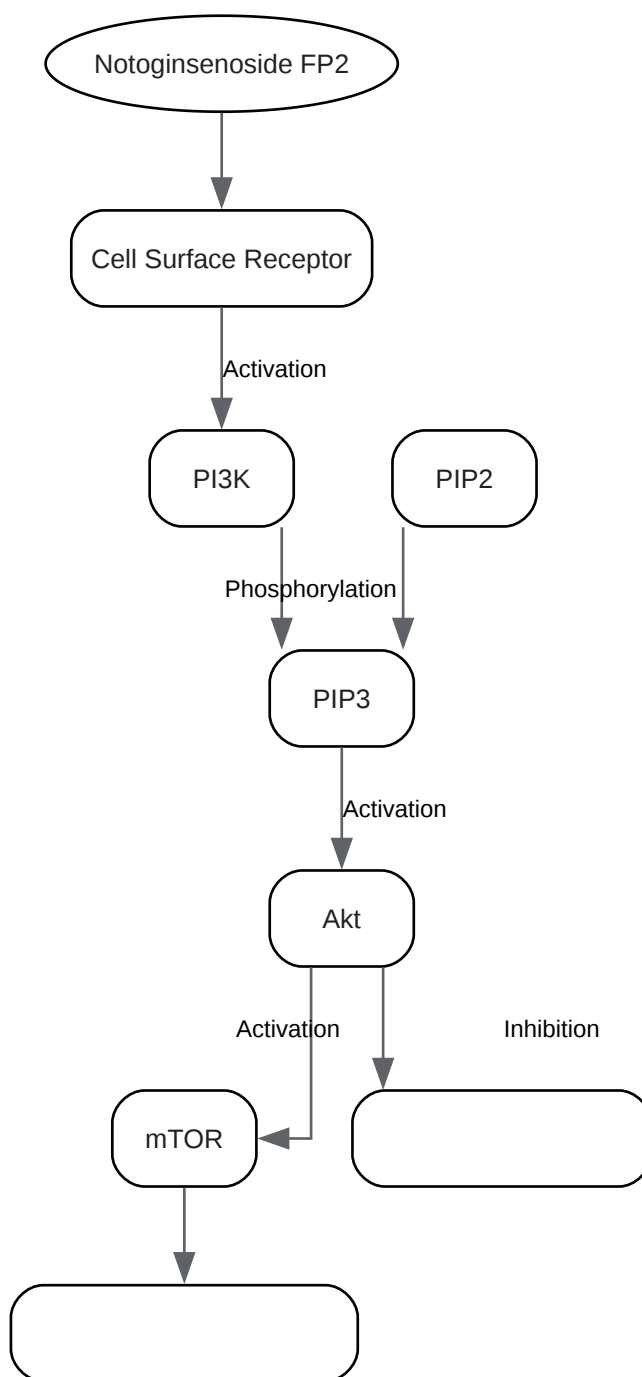
## Experimental Protocols

### Extraction and Isolation of Notoginsenoside FP2

The isolation of **Notoginsenoside FP2** from the fruit pedicels of *Panax notoginseng* involves a multi-step process. The following is a generalized protocol based on methods for isolating saponins from this plant.







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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)